

Gefitinib-d6 as an internal standard for LC-MS/MS

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Compound of Interest

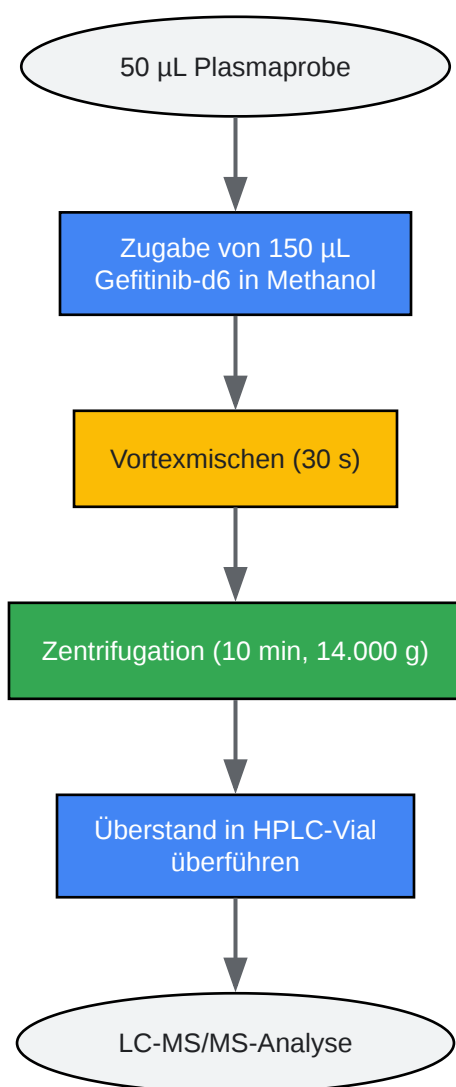
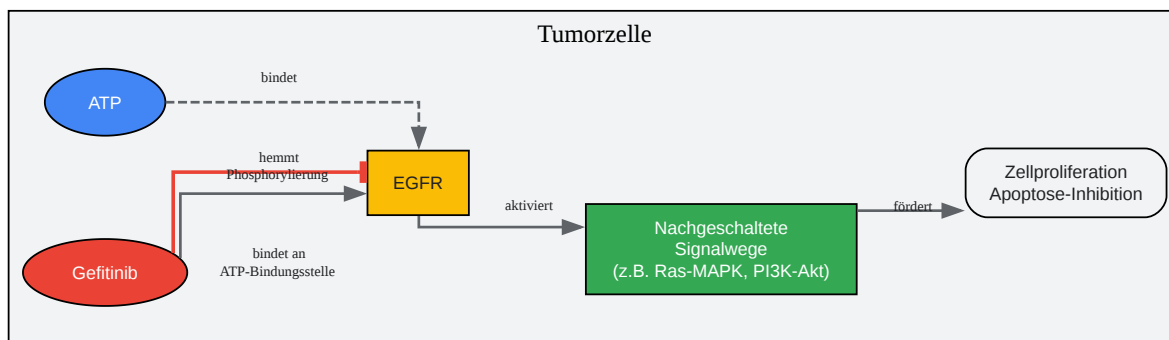
Compound Name: Gefitinib-d6

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Signalweg von Gefitinib

Gefitinib hemmt selektiv die Tyrosinkinasedomäne des EGFR, was die Autophosphorylierung des Rezeptors und die Aktivierung nachgeschalteter Signalwege blockiert.^[3] Dies führt zu einer verminderten Zellproliferation und zur Induktion der Apoptose in Krebszellen, die für ihr Wachstum und Überleben von der EGFR-Signalgebung abhängig sind.^{[3][4]}



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References

- 1. Development and validation of a sensitive LC-MS/MS method for determination of gefitinib and its major metabolites in human plasma and its application in non-small cell lung cancer patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. waters.com [waters.com]
- 3. What is the mechanism of Gefitinib? [synapse.patsnap.com]
- 4. Gefitinib: mechanism of action, pharmacokinetics and side effect_Chemicalbook [chemicalbook.com]
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